

# Personal protective equipment for handling Furan-2-sulfonyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Furan-2-sulfonyl Chloride

Cat. No.: B1306187

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## Essential Safety and Handling Guide for Furan-2-sulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Furan-2-sulfonyl Chloride** (CAS No. 52665-48-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

**Furan-2-sulfonyl chloride** is a corrosive and water-reactive compound that requires careful handling in a controlled laboratory environment.<sup>[1]</sup> It can cause severe skin burns, eye damage, and respiratory tract irritation.<sup>[1][2]</sup> This substance is also harmful if swallowed.<sup>[1][2]</sup> A thorough understanding of its hazards is crucial before beginning any work.

## Hazard Summary

Hazard Statement	GHS Classification
Harmful if swallowed	Acute Toxicity, Oral 4
Causes severe skin burns and eye damage	Skin Corrosion/Irritation 1B
May cause respiratory irritation	STOT SE 3
Reacts violently with water	-
Contact with water liberates toxic gas (HCl)	-

Source: GHS hazard information aggregated from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Furan-2-sulfonyl Chloride**. The following equipment should be worn at all times.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a full-face shield. <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a chemical-resistant apron or coverall, and closed-toe shoes. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for acid gases and organic vapors, especially when working outside a fume hood. <a href="#">[6]</a> <a href="#">[8]</a>

## Operational Plan: Step-by-Step Handling Procedure

All operations involving **Furan-2-sulfonyl Chloride** must be conducted within a certified chemical fume hood.[\[1\]](#) An eyewash station and safety shower must be readily accessible.[\[1\]](#)

- Preparation:

- Ensure the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents before handling the compound.
- Have appropriate quenching and spill cleanup materials readily available.
- Handling:
  - Wear the complete PPE as specified in the table above.
  - Carefully open the container, avoiding inhalation of any vapors.
  - Dispense the required amount of the liquid using appropriate chemical-resistant tools.
  - Keep the container tightly closed when not in use to prevent exposure to moisture and air.  
[1]
  - Avoid contact with water, strong oxidizing agents, and strong bases.[1]
- Post-Handling:
  - Thoroughly clean the work area after use.
  - Decontaminate or dispose of any contaminated equipment or materials according to the disposal plan.
  - Wash hands thoroughly after removing gloves.

## Emergency Procedures

Incident	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Spill	Evacuate the area. Absorb the spill with an inert, dry material such as vermiculite or sand. <a href="#">[1]</a> Do not use water. <a href="#">[1]</a> Place the absorbed material into a suitable, closed container for disposal. <a href="#">[1]</a> Ventilate the area.

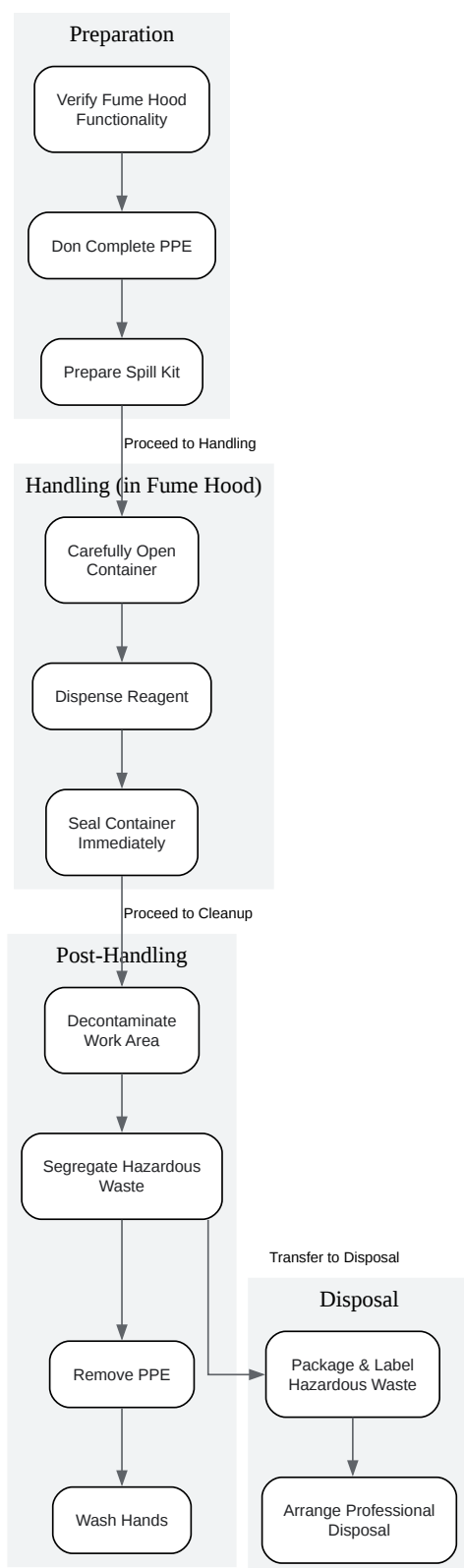
## Disposal Plan

All waste containing **Furan-2-sulfonyl Chloride** is considered hazardous waste and must be disposed of accordingly.

- Waste Collection:
  - Collect all surplus **Furan-2-sulfonyl Chloride** and any contaminated materials (e.g., gloves, absorbent pads, glassware) in a designated, labeled, and sealed hazardous waste container.

- Do not mix with other waste streams unless compatible.
- Waste Disposal:
  - Dispose of the hazardous waste through a licensed professional waste disposal service.[\[8\]](#)
  - Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)
  - Contaminated packaging should be disposed of as unused product.[\[8\]](#)

## Workflow for Safe Handling of Furan-2-sulfonyl Chloride



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Address: 3281 E Guasti Rd

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